

# Physicochemical Properties of 4-Fluoro-3-methylbenzofuran: A Technical Guide

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Compound of Interest		
Compound Name:	4-Fluoro-3-methylbenzofuran	
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#### **Abstract**

4-Fluoro-3-methylbenzofuran is a substituted benzofuran derivative of interest in medicinal chemistry and drug discovery. The benzofuran scaffold is a common motif in biologically active compounds, and the introduction of fluorine and methyl groups can significantly influence the physicochemical properties and pharmacological activity of the parent molecule.[1] This technical guide provides a comprehensive overview of the available data on the physicochemical properties of 4-Fluoro-3-methylbenzofuran. Due to the limited direct experimental data for this specific compound, this guide presents a comparative analysis with its close structural analogs, 3-methylbenzofuran and 4-fluorobenzofuran, to provide estimated properties. Additionally, a generalized experimental protocol for its synthesis and characterization is proposed based on established methodologies for substituted benzofurans.

### **Introduction to Benzofurans in Drug Discovery**

Benzofuran and its derivatives are a class of heterocyclic compounds that are constituents of many natural products and synthetic molecules with a wide range of pharmacological activities.

[2] The benzofuran ring system is considered a "privileged scaffold" in medicinal chemistry due to its ability to interact with various biological targets. The diverse biological activities exhibited by benzofuran derivatives include antimicrobial, anti-inflammatory, anticancer, and neuroprotective properties. The substitution pattern on the benzofuran core plays a crucial role in determining the specific biological activity and pharmacokinetic profile of the molecule.



Fluorine substitution, in particular, is a common strategy in drug design to enhance metabolic stability, binding affinity, and bioavailability.

## **Physicochemical Properties**

Direct experimental data for **4-Fluoro-3-methylbenzofuran** is not readily available in the current literature. Therefore, the physicochemical properties are estimated by comparing the data of the parent compound, 3-methylbenzofuran, and the related compound, 4-fluorobenzofuran.

Property	3- Methylbenzofuran	4- Fluorobenzofuran	4-Fluoro-3- methylbenzofuran (Estimated)
Molecular Formula	C <sub>9</sub> H <sub>8</sub> O[3][4]	C <sub>8</sub> H₅FO[5]	C <sub>9</sub> H <sub>7</sub> FO
Molecular Weight	132.16 g/mol [3][4]	136.125 g/mol [5]	~150.15 g/mol
Appearance	Colorless to almost clear liquid[6]	-	Likely a liquid or low- melting solid
Boiling Point	195-197 °C at 760 mmHg[4]	-	Expected to be slightly higher than 3-methylbenzofuran
Melting Point	Not specified (liquid at room temp.)	-	-
Density	1.046 g/mL at 25 °C[4]	-	Expected to be slightly higher than 3-methylbenzofuran
Refractive Index	n20/D 1.554[4]	-	-
LogP (o/w)	2.89 (experimental)[7], 2.7 (computed)[3]	2.4 (computed for 7-fluorobenzofuran)[8]	Expected to be in the range of 2.5 - 3.0
Water Solubility	Estimated at 1749 mg/L @ 25 °C (for 3- methyl-5- benzofuranol)[9]	-	Expected to have low water solubility



## **Proposed Synthesis and Characterization**

While a specific protocol for **4-Fluoro-3-methylbenzofuran** is not documented, a general and robust synthetic strategy for substituted benzofurans involves the intramolecular cyclization of appropriately substituted phenols.

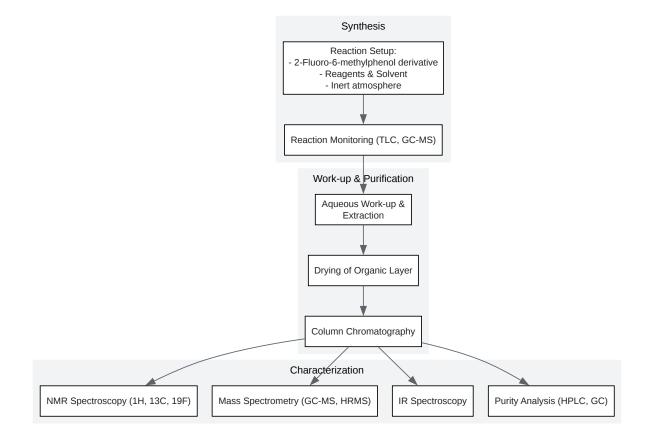
#### **General Synthetic Approach**

A plausible synthetic route to **4-Fluoro-3-methylbenzofuran** would start from a commercially available fluorophenol derivative. One common method is the palladium-catalyzed coupling of an o-halophenol with a terminal alkyne, followed by electrophilic cyclization.[10] An alternative approach involves the reaction of a substituted phenol with an  $\alpha$ -haloketone followed by intramolecular cyclization.

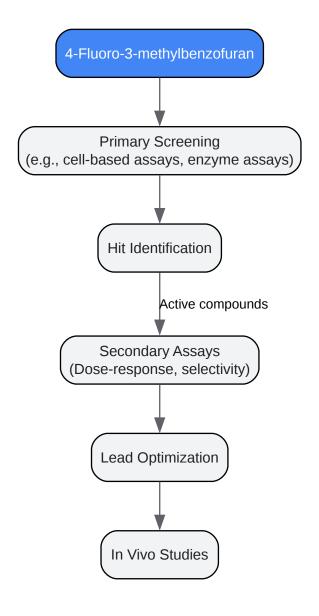
A potential synthetic pathway is outlined below:











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